

The Solubility Profile of Cedramber: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Cedramber**, a key woody-amber fragrance ingredient. The following sections detail its solubility in various organic solvents, present a standardized experimental protocol for solubility determination, and illustrate key chemical and procedural workflows.

Core Technical Data

Cedramber, a synthetic sesquiterpene ether, is prized in the fragrance industry for its persistent and diffusive woody-amber scent.[1][2] Chemically known as cedryl methyl ether, it is a derivative of cedrol, a primary component of cedarwood oil.[2] Understanding its solubility is critical for formulation in perfumery, cosmetics, and other applications.[1]

Physical and Chemical Properties



Property	Value	Reference	
Chemical Name	(1S,2R,5S,7R,8R)-8-Methoxy- 2,6,6,8- tetramethyltricyclo[5.3.1.0 ¹ , ⁵]un decane	[2]	
CAS Number	19870-74-7; 67874-81-1	[3][4]	
Molecular Formula	C16H28O	[3]	
Molecular Weight	236.4 g/mol	[3]	
Appearance	Colorless to pale yellowish liquid	s to pale yellowish [5]	
Odor	Woody, Ambery	[5]	
Boiling Point	259 - 268 °C	[3][5]	
Flash Point	> 100 °C	[5]	
Log P	4.6	[3]	

Quantitative Solubility Data

Cedramber exhibits a range of solubilities in common organic solvents, reflecting its lipophilic nature. It is readily soluble in alcohols and other organic solvents, while having limited solubility in water.[1][6] The following table summarizes the available quantitative solubility data for **Cedramber** at 25 °C.

Solvent	Solubility (g/L)	Temperature (°C)	Reference
Water	0.001436	25	[5]
Ethanol	596.86	25	
Methanol	628.18	25	_
Isopropanol	653.48	25	



Experimental Protocol for Solubility Determination

The following methodology is based on the OECD Test Guideline 105, also known as the Flask Method, a standardized procedure for determining the solubility of substances in water. This protocol can be adapted for use with organic solvents.

Principle

The flask method involves dissolving a substance in a solvent at a specific temperature until saturation is achieved. The concentration of the substance in the resulting saturated solution is then determined analytically to ascertain its solubility.

Apparatus and Reagents

- Analytical Balance: Accurate to ± 0.1 mg
- Thermostatically Controlled Shaker or Water Bath: Capable of maintaining a constant temperature (e.g., 25 °C ± 0.5 °C)
- Glass Flasks with Stoppers
- Centrifuge: Capable of separating undissolved solid
- Analytical Instrumentation: Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) for concentration measurement
- **Cedramber**: Purity > 97%
- Solvents: High-purity organic solvents (e.g., ethanol, isopropanol, diethyl phthalate)

Procedure

- Preliminary Test: To estimate the approximate solubility range, add increasing volumes of the
 chosen solvent to a known amount of **Cedramber** (e.g., 0.1 g) in a flask.[7] Shake the
 mixture after each addition and visually inspect for dissolution. This helps in determining the
 appropriate solute-to-solvent ratio for the main test.
- Main Test (in triplicate):



- Add an excess amount of **Cedramber**, determined from the preliminary test, to separate flasks containing a known volume of the solvent.
- Seal the flasks and place them in the thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
- Agitate the flasks for a sufficient period to reach equilibrium. A minimum of 24 hours is recommended, with periodic checks to ensure saturation is maintained.

Phase Separation:

- After equilibrium is reached, allow the flasks to stand in the temperature-controlled environment to let undissolved material settle.
- To ensure complete separation of the solid and liquid phases, centrifuge the samples at a suitable speed.

Sample Analysis:

- Carefully extract an aliquot of the clear supernatant from each flask.
- Determine the concentration of Cedramber in each aliquot using a calibrated analytical method such as Gas Chromatography (GC).

Data Reporting:

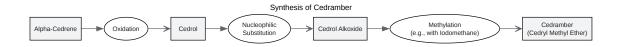
- The solubility is reported as the average concentration from the triplicate samples, expressed in g/L or mg/L.
- The experimental temperature and analytical method used should also be reported.

Visualizations

Synthesis of Cedramber

Cedramber is synthesized from cedrol, a constituent of cedarwood oil, through a nucleophilic substitution reaction.[3][8] The process typically involves the methylation of cedrol.[8]





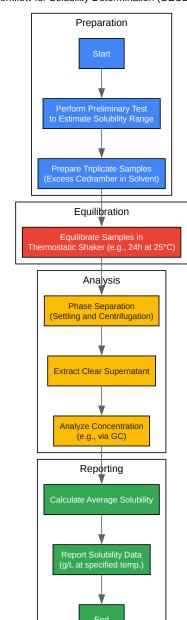
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Caption: Synthesis pathway of **Cedramber** from Alpha-Cedrene.

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical steps involved in determining the solubility of **Cedramber** using the Flask Method (OECD 105).





Workflow for Solubility Determination (OECD 105)

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Caption: Experimental workflow for determining Cedramber solubility.



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